

4-Benzenesulfonyl-m-phenylenediamine safety data sheet and handling precautions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Benzenesulfonyl-m-phenylenediamine

Cat. No.: B108673

[Get Quote](#)

Technical Guide: Safety and Handling of 4-Benzenesulfonyl-m-phenylenediamine

Disclaimer: Specific safety data for **4-Benzenesulfonyl-m-phenylenediamine** is not readily available. This guide utilizes data for the closely related parent compound, m-phenylenediamine, as a surrogate for toxicological and handling information. The addition of a benzenesulfonyl group may alter the chemical and toxicological properties. A substance-specific risk assessment is highly recommended before handling.

Substance Identification and Properties

This section details the known physical and chemical properties of m-phenylenediamine, which may serve as an estimate for **4-Benzenesulfonyl-m-phenylenediamine**.

Property	Value	Reference
Synonyms	Benzene-1,3-diamine, 1,3-Diaminobenzene	[1]
CAS Number	108-45-2	[1]
Molecular Formula	C6H8N2	[1]
Molar Mass	108.14 g/mol	[1]
Appearance	Colorless or white needles/flakes, turns red or purple on air exposure.	[1][2]
Melting Point	63 - 66 °C (145.4 - 151 °F)	[1][3]
Boiling Point	282 - 287 °C (540 - 543 °F)	[1]
Flash Point	175 °C (347 °F)	[3]
Autoignition Temperature	530 °C (986 °F)	[3]
Density	1.14 g/cm ³	[2]
Water Solubility	42.9 g/100 ml (at 20 °C)	[1]

Hazard Identification and Classification

m-Phenylenediamine is classified as a hazardous substance. The following table summarizes its GHS classification.[4]

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	3	H301: Toxic if swallowed
Acute Toxicity, Dermal	3	H311: Toxic in contact with skin
Acute Toxicity, Inhalation	3	H331: Toxic if inhaled
Serious Eye Damage/Irritation	2	H319: Causes serious eye irritation
Skin Sensitization	1	H317: May cause an allergic skin reaction
Germ Cell Mutagenicity	2	H341: Suspected of causing genetic defects
Hazardous to the Aquatic Environment, Chronic	1	H410: Very toxic to aquatic life with long lasting effects

Signal Word: Danger^[4]

Hazard Pictograms:

- GHS06: Toxic^[4]
- GHS08: Health hazard^[4]
- GHS09: Environmental hazard^[4]

Toxicological Data

The following toxicological data is for m-phenylenediamine.

Test	Species	Route	Value	Reference
LD50	Rat	Oral	280 mg/kg	[5]
LC50	Rat	Inhalation	3.2 mg/L (4 h)	[5]
Skin Irritation	Rabbit	Dermal	No skin irritation	[5]
Eye Irritation	Rabbit	Ocular	Irritating to eyes	[5]
Skin Sensitization	Mouse	Dermal	May cause sensitization by skin contact.	[5]

Handling Precautions and Exposure Controls

Safe handling of **4-Benzenesulfonyl-m-phenylenediamine** requires strict adherence to safety protocols to minimize exposure.

Engineering Controls

- Work in a well-ventilated area, preferably under a chemical fume hood.[3]
- Ensure safety showers and eyewash stations are readily accessible.[3]
- Use a spark/explosion-proof appliance for finely divided material.

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear safety glasses with side-shields or goggles.[6]
- Skin Protection: Wear protective gloves (e.g., nitrile rubber) and a lab coat.[6] Contaminated clothing should not be allowed out of the workplace and must be washed before reuse.[6]
- Respiratory Protection: If dusts are generated, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[6]

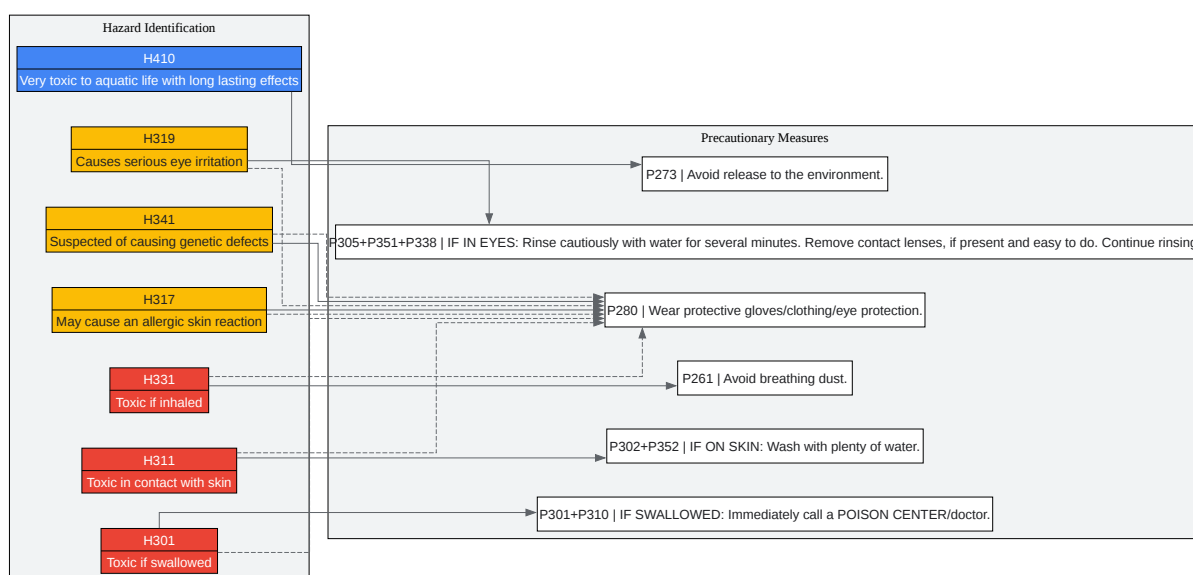
Hygiene Measures

- Wash hands thoroughly after handling.[6]

- Do not eat, drink, or smoke in the work area.[\[6\]](#)
- Remove contaminated clothing immediately.

Storage

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[6\]](#)
- Keep under an inert gas like nitrogen.[\[6\]](#)
- Store locked up.[\[6\]](#)
- Incompatible materials include acids, strong oxidizing agents, acid anhydrides, acid chlorides, and chloroformates.[\[6\]](#)



[Click to download full resolution via product page](#)

Caption: GHS Hazard Statements and corresponding Precautionary Statements for m-phenylenediamine.

Emergency Procedures

First Aid Measures

- General Advice: Show the safety data sheet to the doctor in attendance. Immediate medical attention is required.[\[6\]](#)
- If Inhaled: Remove to fresh air. If not breathing, give artificial respiration. Immediate medical attention is required.[\[7\]](#)
- In Case of Skin Contact: Wash off immediately with soap and plenty of water while removing all contaminated clothes and shoes. Immediate medical attention is required.[\[7\]](#)
- In Case of Eye Contact: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Immediate medical attention is required.[\[7\]](#)
- If Swallowed: Do NOT induce vomiting. Call a physician or poison control center immediately.[\[6\]](#)

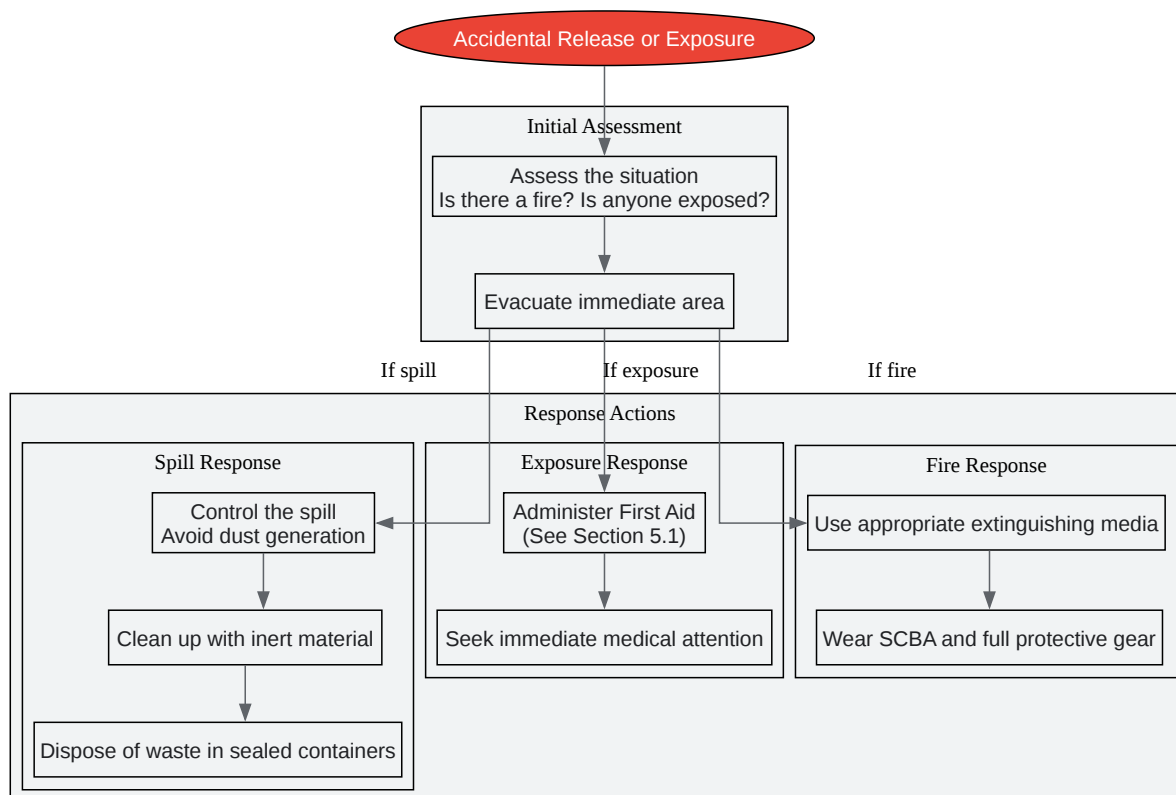
Fire Fighting Measures

- Suitable Extinguishing Media: Water spray, carbon dioxide (CO₂), dry chemical, alcohol-resistant foam.[\[6\]](#)
- Specific Hazards: Dust can form an explosive mixture with air.[\[6\]](#) Hazardous decomposition products include nitrogen oxides (NO_x), carbon monoxide (CO), and carbon dioxide (CO₂).[\[7\]](#)
- Protective Equipment: Wear self-contained breathing apparatus and full protective gear.[\[6\]](#)

Accidental Release Measures

- Personal Precautions: Ensure adequate ventilation. Use personal protective equipment. Evacuate personnel to safe areas.[\[6\]](#)
- Environmental Precautions: Do not let product enter drains.

- Methods for Cleaning Up: Sweep up and shovel into suitable containers for disposal. Avoid dust formation.[6]



[Click to download full resolution via product page](#)

Caption: Emergency response workflow for accidental release or exposure.

Experimental Protocols

The toxicological data for m-phenylenediamine is based on standardized OECD test guidelines. Below are summaries of the methodologies for key experiments.

OECD Test Guideline 403: Acute Inhalation Toxicity

This test determines the health hazards from short-term exposure to a substance via inhalation.
[\[8\]](#)

- Principle: Animals are exposed to the test substance as a gas, vapor, or aerosol in a dynamic airflow inhalation exposure system for a defined period.[\[9\]](#)
- Test Animals: Typically, young adult rats are used.[\[9\]](#)
- Procedure: The traditional protocol involves exposing groups of animals (usually 10 per group) to at least three concentrations of the test substance for a fixed period, typically 4 hours.[\[10\]](#) A "Concentration x Time" (C x t) protocol may also be used where animals are exposed to various concentrations for multiple durations.[\[10\]](#)
- Observation: Animals are observed for at least 14 days for signs of toxicity, behavioral changes, and mortality.[\[9\]](#) Body weight is recorded periodically.
- Endpoint: The primary endpoint is the calculation of the median lethal concentration (LC₅₀), which is the concentration expected to cause death in 50% of the test animals.[\[9\]](#) A gross necropsy is performed on all animals at the end of the study.[\[9\]](#)

OECD Test Guideline 405: Acute Eye Irritation/Corrosion

This guideline evaluates the potential of a substance to cause eye irritation or corrosion.[\[11\]](#)

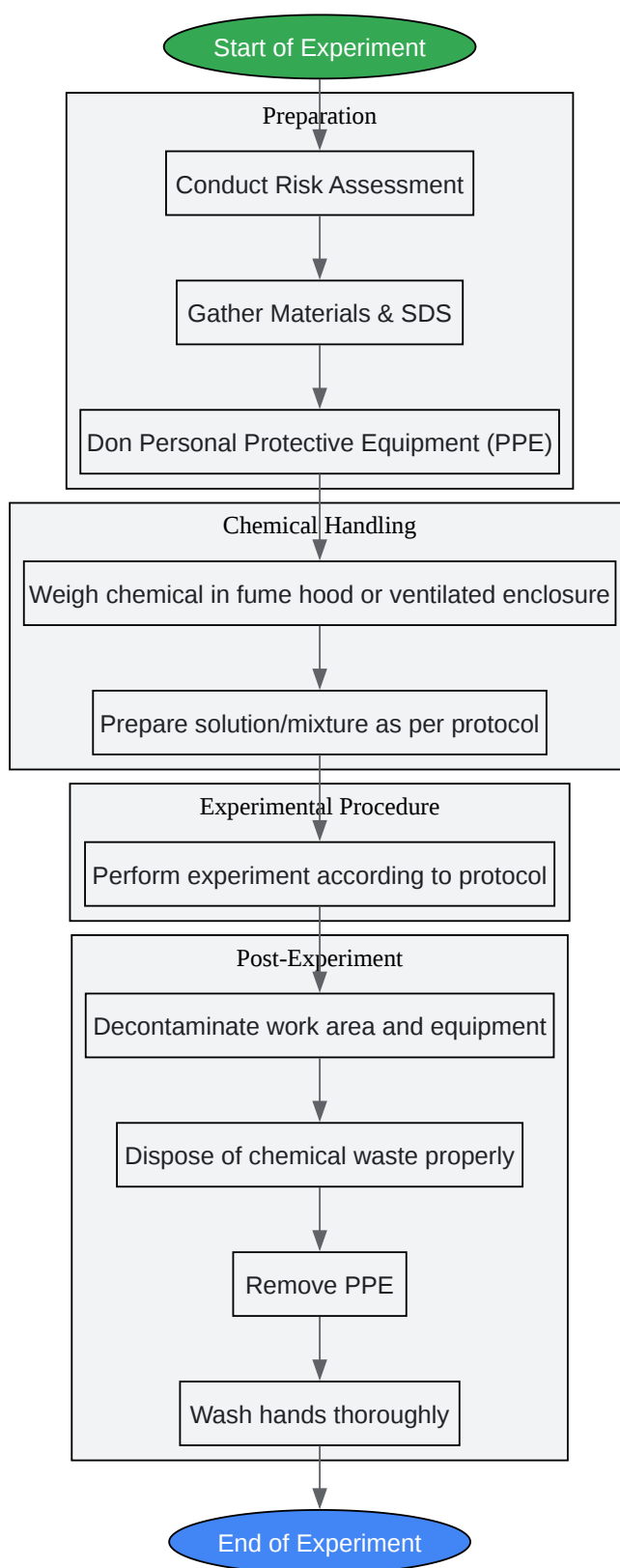
- Principle: The test substance is applied in a single dose to one eye of an albino rabbit, with the untreated eye serving as a control.[\[12\]](#)
- Procedure: A weight-of-evidence analysis is first performed on existing data to avoid unnecessary animal testing.[\[7\]](#) If an in vivo test is necessary, it is initially performed on a single animal.[\[7\]](#) A single dose of the substance is applied into the conjunctival sac.[\[12\]](#)

- Observation: The eye is examined at 1, 24, 48, and 72 hours after application.[\[13\]](#) Ocular lesions (corneal opacity, iritis, conjunctival redness, and chemosis) are scored.[\[11\]](#) The observation period can extend up to 21 days to assess the reversibility of the effects.[\[11\]](#)
- Endpoint: The substance is classified based on the severity and reversibility of the ocular lesions. The use of analgesics and anesthetics is recommended to minimize animal distress.[\[7\]](#)

OECD Test Guideline 429: Skin Sensitization (Local Lymph Node Assay - LLNA)

The LLNA is an in vivo method for identifying potential skin sensitizers.[\[14\]](#)

- Principle: The test is based on the principle that sensitizers induce lymphocyte proliferation in the lymph nodes draining the site of application. This proliferation is proportional to the dose and potency of the allergen.[\[14\]](#)
- Test Animals: The test is performed on female mice of the CBA/Ca or CBA/J strain.[\[14\]](#)
- Procedure: A minimum of three concentrations of the test substance, a negative control (vehicle only), and a positive control are used, with at least four animals per group.[\[15\]](#) The test substance is applied to the dorsal surface of the ears for three consecutive days. On day 6, a radiolabeled substance (e.g., ³H-methyl thymidine) is injected to measure cell proliferation in the auricular lymph nodes.[\[15\]](#)
- Endpoint: The level of radioactivity in the lymph node cells is measured. A Stimulation Index (SI) is calculated by comparing the proliferation in the test groups to the vehicle control group. An SI of 3 or greater indicates that the substance is a potential skin sensitizer.[\[14\]](#)



[Click to download full resolution via product page](#)

Caption: General laboratory workflow for handling hazardous chemicals.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. m-Phenylenediamine - Wikipedia [en.wikipedia.org]
- 2. m-Phenylenediamine | 108-45-2 [chemicalbook.com]
- 3. fishersci.com [fishersci.com]
- 4. chemos.de [chemos.de]
- 5. chemicalbook.com [chemicalbook.com]
- 6. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 7. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 8. OECD No. 403: Acute Inhalation Test - Analytice [analytice.com]
- 9. Acute Inhalation Toxicity OECD 403 - Toxicology IND Services [toxicology-ind.com]
- 10. oecd.org [oecd.org]
- 11. nucro-technics.com [nucro-technics.com]
- 12. oecd.org [oecd.org]
- 13. oecd.org [oecd.org]
- 14. ftp.cdc.gov [ftp.cdc.gov]
- 15. oecd.org [oecd.org]
- To cite this document: BenchChem. [4-Benzenesulfonyl-m-phenylenediamine safety data sheet and handling precautions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b108673#4-benzenesulfonyl-m-phenylenediamine-safety-data-sheet-and-handling-precautions]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com